

Solubility of Methyl Dimethoxyacetate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Methyl dimethoxyacetate

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This technical guide provides a comprehensive overview of the solubility of **methyl dimethoxyacetate** in various organic solvents. Due to its application as an intermediate in pharmaceutical synthesis and as a specialty solvent, understanding its solubility characteristics is crucial for process development, formulation, and chemical synthesis.^[1] This document compiles available solubility data, details experimental protocols for solubility determination, and presents a generalized workflow for these experimental procedures.

Physicochemical Properties of Methyl Dimethoxyacetate

Methyl dimethoxyacetate, also known as methyl 2,2-dimethoxyacetate, is a colorless to pale yellow liquid with a mild, ester-like odor.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Methyl Dimethoxyacetate**

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 89-91-8 | [1][2] |
| Molecular Formula | C5H10O4 | [1][2] |
| Molecular Weight | 134.13 g/mol | [1] |
| Appearance | Clear colorless to very slightly yellow liquid | [1][3] |
| Density | 1.096 g/mL at 25 °C | [2] |
| Boiling Point | 140-142 °C | [1] |
| Flash Point | 63 °C (146 °F) | [3] |
| Refractive Index | n ₂₀ /D 1.405 | [2][3] |

Solubility Data

The solubility of **methyl dimethoxyacetate** in organic solvents is a critical parameter for its use in various applications. While comprehensive quantitative data is limited in publicly available literature, existing information indicates good solubility in many common organic solvents.

Qualitative Solubility:

Methyl dimethoxyacetate is reported to be miscible with common organic solvents such as ethanol, acetone, and diethyl ether.[1] It is also described as being soluble in most common organic solvents.[1] More specific qualitative descriptions include:

- Sparingly soluble in chloroform.[3]
- Slightly soluble in methanol.[3]
- Soluble in glacial acetic acid and alkali solutions.[4]

Quantitative Solubility Data:

A single quantitative data point has been found for the solubility of **methyl dimethoxyacetate** in ethanol. This information, along with qualitative descriptions, is summarized in Table 2.

Table 2: Solubility of **Methyl Dimethoxyacetate** in Selected Organic Solvents

| Solvent | Temperature (°C) | Solubility | Reference |
|---------------------|------------------|-------------------|-----------|
| Ethanol | 25 | 1 g / 1 mL | [4] |
| Acetone | Not Specified | Miscible | [1] |
| Diethyl Ether | Not Specified | Miscible | [1] |
| Chloroform | Not Specified | Sparingly Soluble | [3] |
| Methanol | Not Specified | Slightly Soluble | [3] |
| Glacial Acetic Acid | Not Specified | Soluble | [4] |

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a liquid solute like **methyl dimethoxyacetate** in organic solvents. These protocols are generalized and can be adapted based on the specific solvent and available analytical equipment.

Shake-Flask Method (Thermodynamic Solubility)

The shake-flask method is a classical and reliable technique for determining thermodynamic solubility. It involves saturating a solvent with the solute and then quantifying the concentration of the solute in the solution.

Materials:

- **Methyl dimethoxyacetate** (solute)
- Organic solvent of interest
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps

- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., GC-MS, HPLC-UV)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **methyl dimethoxyacetate** to a known volume of the organic solvent in a sealed vial. The excess solute should be visibly present as a separate phase.
- Equilibration: Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the set temperature for at least 24 hours to allow the undissolved solute to settle.
- Sampling: Carefully withdraw a known volume of the supernatant using a pipette, ensuring no undissolved material is disturbed.
- Filtration: Immediately filter the collected sample through a syringe filter into a clean, pre-weighed vial to remove any suspended microparticles.
- Quantification:
 - Gravimetric Analysis: Evaporate the solvent from the filtered sample under controlled conditions (e.g., in a vacuum oven at a temperature below the boiling point of the solute) and weigh the remaining solute.
 - Chromatographic Analysis (Recommended): Prepare a series of calibration standards of **methyl dimethoxyacetate** in the same solvent. Dilute the filtered saturated solution with a known volume of the solvent. Analyze the diluted sample and the calibration standards using a suitable chromatographic method (e.g., Gas Chromatography-Mass Spectrometry or High-Performance Liquid Chromatography with a UV detector).

- Calculation: Determine the concentration of **methyl dimethoxyacetate** in the saturated solution from the calibration curve. Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

Isothermal Titration Method

This method involves the stepwise addition of a solvent to a known amount of the solute until complete dissolution is observed. It is a faster method but may be less precise than the shake-flask method.

Materials:

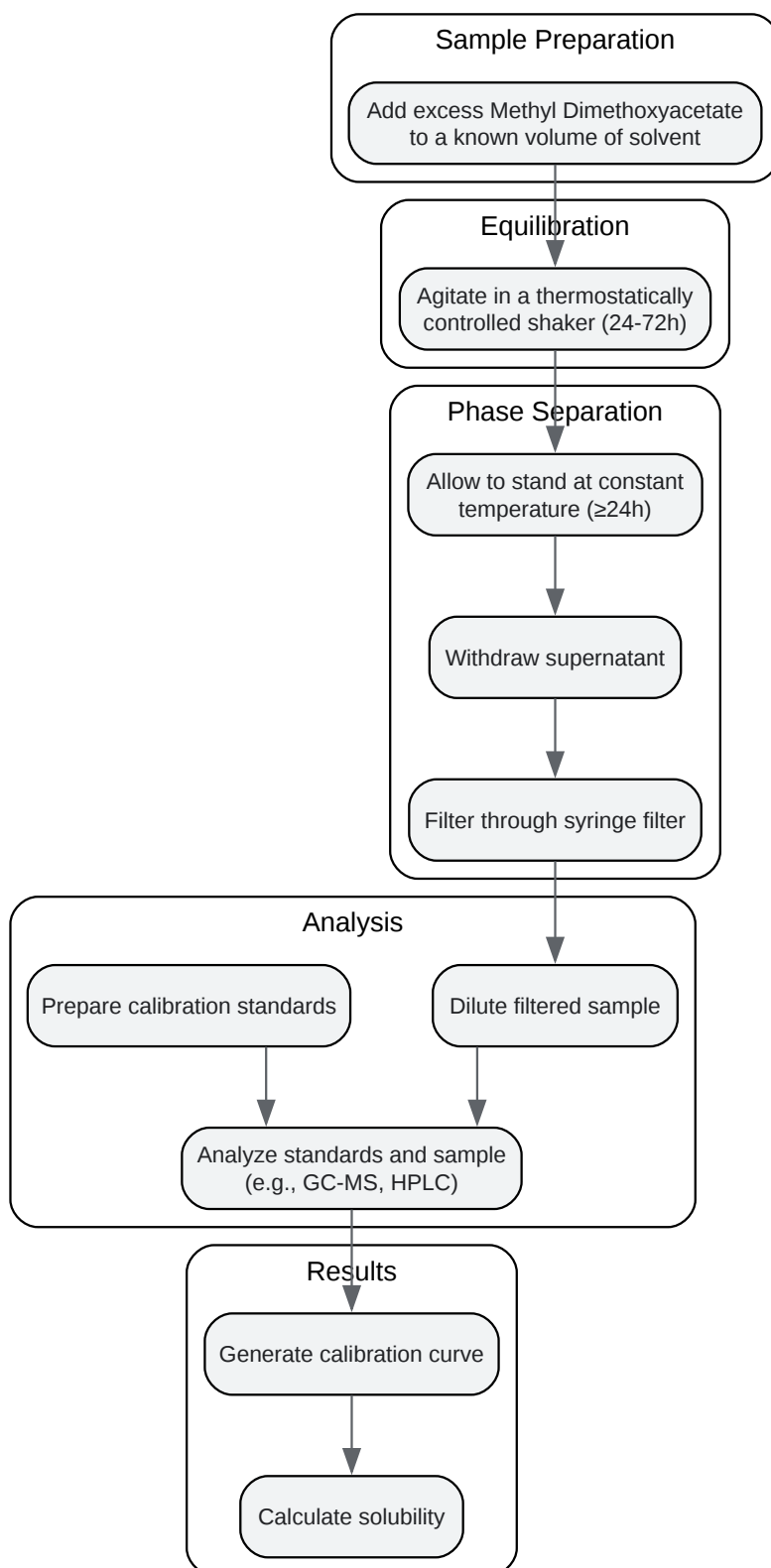
- **Methyl dimethoxyacetate**
- Organic solvent
- Thermostatically controlled vessel with a stirrer
- Burette or automated titrator
- Light source and detector (for visual or instrumental observation of dissolution)

Procedure:

- Sample Preparation: Accurately weigh a known amount of **methyl dimethoxyacetate** and place it in the thermostatically controlled vessel.
- Titration: Slowly add the organic solvent from a burette while continuously stirring the mixture.
- Endpoint Determination: Observe the solution for the point at which the last of the solute just dissolves. This can be done visually or by using an instrumental method that detects changes in turbidity.
- Calculation: Record the total volume of the solvent added. Calculate the solubility based on the known mass of the solute and the volume of the solvent required for complete dissolution.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for determining the solubility of **methyl dimethoxyacetate** in an organic solvent using the shake-flask method followed by chromatographic analysis.



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide has summarized the available information on the solubility of **methyl dimethoxyacetate** in organic solvents. While it is generally highly soluble in common organic solvents, there is a notable lack of comprehensive quantitative data in the scientific literature. The provided experimental protocols offer robust methods for researchers and professionals to determine the solubility of this compound in specific solvent systems relevant to their work. The detailed workflows will aid in the accurate and reproducible measurement of this critical physicochemical property, facilitating its effective use in research and development.

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